

5-(Bromomethyl)-2-(trifluoromethyl)pyridine chemical structure and IUPAC name

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Compound of Interest

Compound Name: 5-(Bromomethyl)-2-(trifluoromethyl)pyridine

Cat. No.: B122272

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An In-depth Technical Guide to 5-(Bromomethyl)-2-(trifluoromethyl)pyridine

For researchers, scientists, and professionals in drug development, a comprehensive understanding of key chemical intermediates is paramount. This document provides a detailed overview of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine**, a crucial building block in the synthesis of novel pharmaceutical agents.

Chemical Identity and Structure

5-(Bromomethyl)-2-(trifluoromethyl)pyridine is a substituted pyridine derivative. Its structure is characterized by a pyridine ring with a bromomethyl group at the 5-position and a trifluoromethyl group at the 2-position.

IUPAC Name: **5-(Bromomethyl)-2-(trifluoromethyl)pyridine**^[1]

Chemical Structure:

The structure consists of a central pyridine ring. A trifluoromethyl group (-CF₃) is attached to the carbon atom at position 2 of the ring, and a bromomethyl group (-CH₂Br) is attached to the carbon at position 5.

Physicochemical Properties

A summary of the key physicochemical properties of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine** is presented in the table below. This data is essential for its handling, application in synthesis, and for analytical purposes.

Property	Value	Reference
CAS Number	108274-33-5	[1] [2]
Molecular Formula	C ₇ H ₅ BrF ₃ N	[2] [3]
Molecular Weight	240.02 g/mol	[1] [2] [3]
Boiling Point	37-38 °C	[1]
Purity	Typically ≥97%	[3]
Appearance	Solid	[3]
InChI	1S/C7H5BrF3N/c8-3-5-1-2-6(12-4-5)7(9,10,11)/h1-2,4H,3H2	[1]
InChI Key	IRQUWHXXVJARBK-UHFFFAOYSA-N	[1]

Synthesis and Reactivity

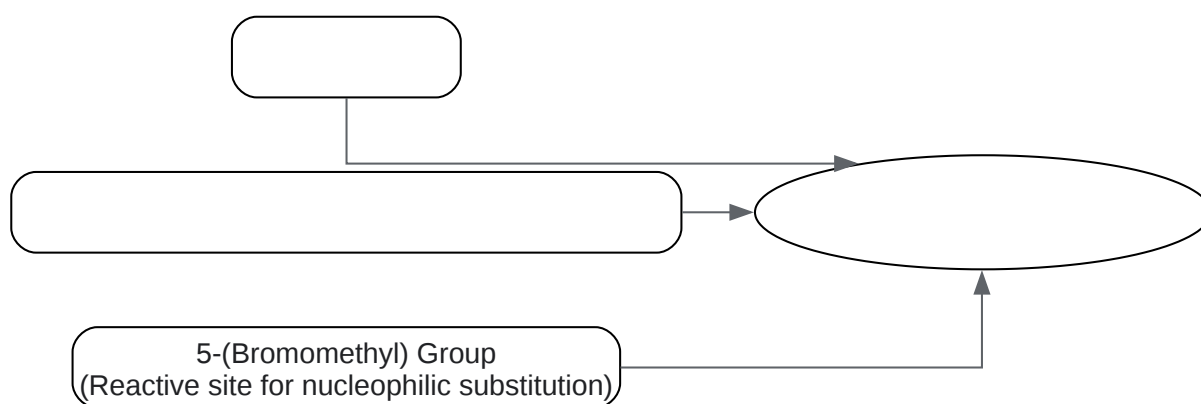
The synthesis of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine** is not detailed in the provided search results. However, its structure suggests it is a versatile reagent in organic synthesis. The bromomethyl group is a good leaving group, making it susceptible to nucleophilic substitution reactions. This allows for the introduction of the 2-(trifluoromethyl)pyridin-5-ylmethyl moiety into a wide range of molecules. The trifluoromethyl group is an important pharmacophore that can enhance metabolic stability, lipophilicity, and binding affinity of drug candidates.

Applications in Drug Discovery

5-(Bromomethyl)-2-(trifluoromethyl)pyridine serves as a key intermediate in the preparation of various biologically active compounds. For instance, it can be used in the synthesis of aryl piperidines and piperazines that act as inducers of LDL-receptor expression[2]. The pyridine core and the trifluoromethyl group are common features in many modern pharmaceuticals, highlighting the importance of this building block.

Logical Relationship of Structural Components

The relationship between the core pyridine structure and its substituents, which dictates its chemical reactivity and utility, can be visualized as follows:



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Caption: Key structural components of **5-(Bromomethyl)-2-(trifluoromethyl)pyridine**.

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References

- 1. 5-(Bromomethyl)-2-(trifluoromethyl)pyridine | 108274-33-5 [sigmaaldrich.cn]
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